

Proper Disposal and Safe Handling of FEN1-IN-SC13

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Compound of Interest

Compound Name: FEN1-IN-SC13

Cat. No.: B14746312

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This document provides essential safety, handling, and disposal procedures for **FEN1-IN-SC13**, a potent DNA fragmentation endonuclease 1 (FEN1) inhibitor used in cancer research. [1][2][3] Adherence to these guidelines is crucial for ensuring laboratory safety and environmental protection.

Hazard Identification and Precautionary Measures

FEN1-IN-SC13 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] The following pictograms and precautionary statements are associated with this compound:

Hazard Class	GHS Code	Precautionary Statements
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.
Acute Aquatic Toxicity (Category 1)	H400	Very toxic to aquatic life.
Chronic Aquatic Toxicity (Category 1)	H410	Very toxic to aquatic life with long lasting effects.
Prevention		
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P273	Avoid release to the environment.	
Response		
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P330	Rinse mouth.	
P391	Collect spillage.	
Disposal		
P501	Dispose of contents/ container to an approved waste disposal plant.[4]	

Experimental Protocols: Disposal Procedures

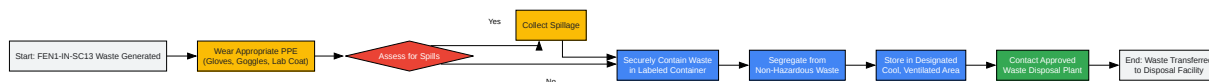
The primary directive for the disposal of **FEN1-IN-SC13** is to use an approved waste disposal plant.[\[4\]](#) The following step-by-step procedure should be followed to ensure safe and compliant

disposal:

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.
- Containment:
 - For spills, collect the spillage to prevent environmental release.[\[4\]](#)
 - Keep the compound in its original or a suitably labeled, sealed container.
- Waste Segregation:
 - Segregate waste containing **FEN1-IN-SC13** from other laboratory waste streams.
 - Label the waste container clearly as "Hazardous Chemical Waste: **FEN1-IN-SC13**".
- Storage Pending Disposal:
 - Store the waste container in a cool, well-ventilated area designated for hazardous waste. [\[4\]](#)
 - Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[4\]](#)
- Professional Disposal:
 - Arrange for collection by a licensed hazardous waste disposal company.
 - Do not attempt to dispose of **FEN1-IN-SC13** down the drain or in regular trash.

Logical Workflow for FEN1-IN-SC13 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **FEN1-IN-SC13**.



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